

Essential Safety and Operational Guide for Handling 5-Propargylfurfuryl Alcohol

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Compound of Interest

Compound Name: 5-Propargylfurfuryl alcohol

Cat. No.: B15211462

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Disclaimer: This guide is based on the safety data for the closely related chemical, Propargyl alcohol, as a specific Safety Data Sheet (SDS) for **5-Propargylfurfuryl alcohol** was not readily available. It is imperative to handle **5-Propargylfurfuryl alcohol** with extreme caution and to consult a certified safety professional before use. The information provided here is for guidance purposes only.

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **5-Propargylfurfuryl alcohol**. Adherence to these guidelines is essential for ensuring laboratory safety and proper chemical handling.

Quantitative Data Summary

The following table summarizes the key quantitative safety and physical property data for Propargyl alcohol, which should be considered as indicative for **5-Propargylfurfuryl alcohol**.

Parameter	Value	Reference
Physical State	Liquid	[1]
Appearance	Clear	[1]
Odor	Slight	[1]
Melting Point/Range	-53 °C / -63 °F	[1]
Boiling Point/Range	114 - 115 °C / 237.2 - 239 °F @ 760 mmHg	[1]
Flash Point	34 °C / 93.2 °F	[1]
Vapor Pressure	10 mbar @ 20 °C	[1]
Specific Gravity	0.949	[1]
Solubility	Miscible in water	[1]
Autoignition Temperature	365 °C / 689 °F	[1]

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory to minimize exposure and ensure safety.

PPE Category	Specifications	Rationale
Hand Protection	Wear protective gloves. Inspect gloves before use. Breakthrough time and permeability data should be obtained from the glove manufacturer.	Protects against skin contact, as the substance is fatal in contact with skin.[1]
Eye/Face Protection	Wear safety glasses with side-shields or goggles. Use a face shield if splashing is a risk.	Protects against severe eye damage.[1]
Skin and Body Protection	Wear flame retardant antistatic protective clothing. A lab coat is essential.	Protects skin from contact and provides a barrier against splashes.
Respiratory Protection	Use only outdoors or in a well-ventilated area. If ventilation is inadequate, wear a suitable respirator.	Protects against inhalation of toxic vapors.[1]

Experimental Protocol: Safe Handling and Disposal

1. Preparation and Handling:

- Ventilation: Always work in a well-ventilated area, preferably under a chemical fume hood.[2]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources as the substance is a flammable liquid and vapor.[1]
- Grounding: Ground and bond container and receiving equipment to prevent static discharges.
- Tools: Use non-sparking tools.[1]
- Personal Hygiene: Do not eat, drink, or smoke when using this product. Wash hands and face thoroughly after handling.[2]

2. Storage:

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[1][2]
- Storage Area: Store in a locked-up area accessible only to qualified or authorized personnel. [2] Keep in a corrosives area and a flammables area.[1]

3. Disposal:

- Waste Disposal: Dispose of contents and container to an approved waste disposal plant. Do not flush into surface water or sanitary sewer system.[3]
- Contaminated Materials: Soak up spills with inert absorbent material and keep in suitable, closed containers for disposal.[3]

Emergency Procedures

In Case of Exposure:

- Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.[1]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. Immediately call a POISON CENTER or doctor/physician.
- Inhalation: Remove the person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER or doctor/physician.[1][2]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician.

In Case of Fire:

- Extinguishing Media: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish. Carbon dioxide (CO₂) is also suitable.[2]

- Unsuitable Extinguishing Media: No limitations of extinguishing agents are given for this substance/mixture.

Workflow Diagrams

Caption: Workflow for the safe handling of **5-Propargylfurfuryl alcohol**.

Caption: Emergency response plan for exposure incidents.

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